

Essential Safety and Operational Guide for Handling JH-XI-10-02

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Compound of Interest

Compound Name: JH-XI-10-02

Cat. No.: B15543198

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For researchers, scientists, and drug development professionals, the safe and effective handling of novel chemical entities like **JH-XI-10-02** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this potent PROTAC (Proteolysis-Targeting Chimera) in a laboratory setting.

JH-XI-10-02 is a potent and selective degrader of Cyclin-Dependent Kinase 8 (CDK8), constructed from a ligand for the E3 ligase Cereblon and a CDK8 inhibitor. Due to its mechanism of action, which involves hijacking the cell's natural protein disposal machinery, and its potential for off-target effects, a comprehensive approach to safety is required.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure risk. The following table summarizes the recommended PPE for handling **JH-XI-10-02**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves. The outer glove should be changed immediately upon contamination.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case the outer glove is breached.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes of solutions containing the PROTAC.
Body Protection	A fully buttoned lab coat. For procedures with	

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